

Proper Disposal of Methyl 5-bromopyridine-2-carboxylate: A Step-by-Step Guide

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Compound of Interest

Compound Name: Methyl 5-bromopyridine-2-carboxylate

Cat. No.: B1661943

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of specialized chemicals like **Methyl 5-bromopyridine-2-carboxylate** are paramount for ensuring laboratory safety and environmental compliance. This guide provides a comprehensive, step-by-step procedure for the safe disposal of this compound, grounded in established safety data.

Immediate Safety and Hazard Information

Methyl 5-bromopyridine-2-carboxylate is classified with specific hazards that necessitate careful handling. Always consult the Safety Data Sheet (SDS) before use.

Hazard Classification:

- Skin Irritation: Category 2[1]
- Serious Eye Irritation: Category 2A[1]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (May cause respiratory irritation)[1]

Precautionary Measures:

- Avoid breathing dust, mist, or spray[1].

- Wash skin thoroughly after handling[1].
- Use only in a well-ventilated area or outdoors[1].
- Wear protective gloves, clothing, eye, and face protection[1].

Chemical and Physical Properties

A summary of the key quantitative data for **Methyl 5-bromopyridine-2-carboxylate** is provided below.

Property	Value
CAS Number	29682-15-3[1]
Molecular Formula	C ₇ H ₆ BrNO ₂ [1]
Molecular Weight	216.03 g/mol
Appearance	White to Almost white powder to crystal[2]
HMIS III Rating	Health: 2, Flammability: 1, Physical: 0[1]
NFPA Rating	Health: 2, Fire: 1, Reactivity: 0[1]

Step-by-Step Disposal Protocol

This protocol outlines the essential steps for the safe collection, storage, and disposal of **Methyl 5-bromopyridine-2-carboxylate** waste.

3.1. Personal Protective Equipment (PPE) Requirement

Before handling the chemical waste, ensure the following PPE is worn:

- Hand Protection: Protective gloves (e.g., nitrile rubber)[1].
- Eye Protection: Chemical safety goggles or a face shield[1].
- Skin and Body Protection: A lab coat or other suitable protective clothing[1].

- Respiratory Protection: In case of inadequate ventilation or dust formation, use a NIOSH-approved respirator[1][3].

3.2. Waste Collection and Segregation

- Designated Waste Container: Use a clearly labeled, dedicated waste container for **Methyl 5-bromopyridine-2-carboxylate** and materials contaminated with it. The container should be made of a compatible material and have a secure lid.
- Labeling: The waste container must be labeled as "Hazardous Waste" and include the full chemical name: "**Methyl 5-bromopyridine-2-carboxylate**".
- Segregation: Do not mix this waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office. It is incompatible with strong oxidizing agents[1][4].

3.3. On-site Storage

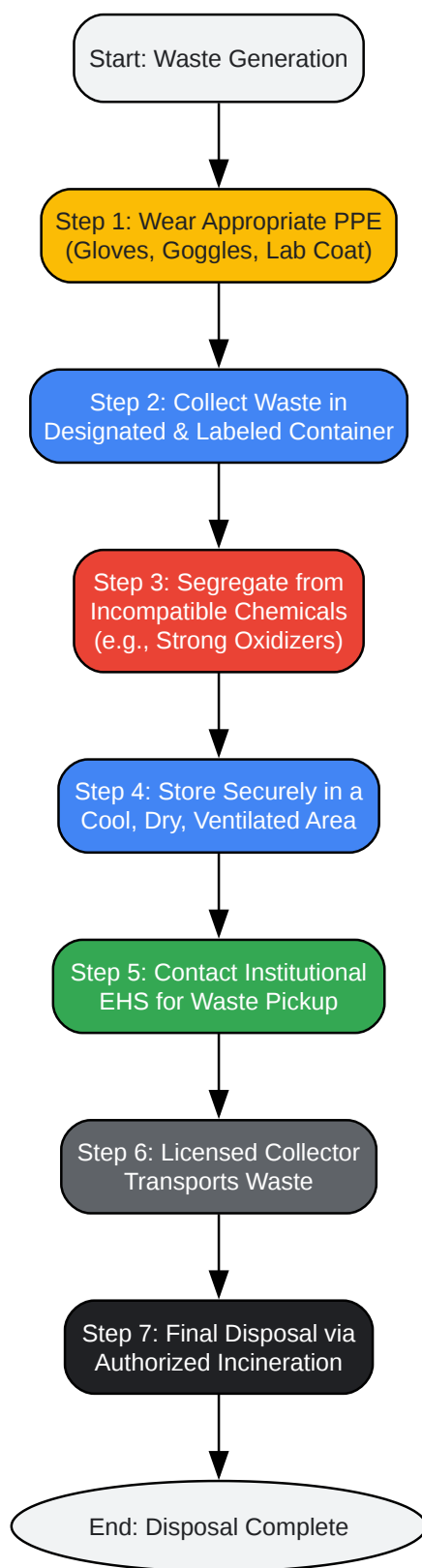
- Storage Location: Store the sealed waste container in a designated, well-ventilated, and cool, dry area away from heat or ignition sources[1][4].
- Container Integrity: Ensure the container is kept closed when not in use to prevent the release of dust or vapors[1].

3.4. Final Disposal Procedure

- Professional Disposal Service: The disposal of **Methyl 5-bromopyridine-2-carboxylate** must be handled by a licensed and authorized waste disposal company[1]. Do not attempt to dispose of this chemical down the drain or in regular trash.
- Recommended Treatment Method: The primary recommended method for disposal is incineration. The chemical should be sent to an authorized incinerator equipped with an afterburner and a flue gas scrubber to ensure complete destruction and to neutralize harmful combustion byproducts[1].
- Documentation: Maintain a record of the waste generated, including the amount and date of disposal, in accordance with institutional and regulatory requirements.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **Methyl 5-bromopyridine-2-carboxylate**.



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